

# 5-ethyl-2-(trifluoromethyl)aniline molecular formula

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## Compound of Interest

Compound Name: 5-ethyl-2-(trifluoromethyl)aniline

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An In-depth Technical Guide to **5-ethyl-2-(trifluoromethyl)aniline**

## Core Topic: 5-ethyl-2-(trifluoromethyl)aniline

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **5-ethyl-2-(trifluoromethyl)aniline**, a fluorinated aromatic amine. Given the limited direct experimental data for this specific molecule, this guide leverages data from closely related analogs to present a thorough profile covering its physicochemical properties, potential synthetic and analytical methodologies, and expected biological relevance. The inclusion of the trifluoromethyl group, a common moiety in pharmaceuticals, suggests its potential as a valuable building block in medicinal chemistry.

## Physicochemical Properties

The molecular formula for **5-ethyl-2-(trifluoromethyl)aniline** is determined to be  $C_9H_{11}F_3N$ . A summary of its calculated and estimated physicochemical properties, benchmarked against similar compounds, is presented below.

Property	Value	Source/Method
Molecular Formula	C <sub>9</sub> H <sub>11</sub> F <sub>3</sub> N	IUPAC Nomenclature
Molecular Weight	205.19 g/mol	Calculation
Appearance	Likely a colorless to pale yellow liquid or low melting solid	Analogy to similar anilines
Melting Point	Estimated range: 20-40 °C	Based on analogs like 5-fluoro-2-(trifluoromethyl)aniline (29-32 °C)[1]
Boiling Point	Estimated range: 190-210 °C at 760 mmHg	Based on analogs like 5-fluoro-2-(trifluoromethyl)aniline (185.6 °C)[1]
Solubility	Insoluble in water; Soluble in common organic solvents (e.g., ethanol, methanol, acetone)	General property of similar anilines[2]
pKa (of the conjugate acid)	Estimated range: 0.4 - 1.0	Based on analogs like 5-fluoro-2-(trifluoromethyl)aniline (0.45) [2]

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **5-ethyl-2-(trifluoromethyl)aniline** are not readily available in the literature. However, established methods for analogous compounds can be adapted.

## Synthesis Protocol: A Representative Method

A plausible synthetic route to **5-ethyl-2-(trifluoromethyl)aniline** involves the reduction of a corresponding nitro compound. The following protocol is adapted from the synthesis of 2-methoxy-5-(trifluoromethyl)aniline[3][4].

Reaction: Reduction of 1-ethyl-4-nitro-2-(trifluoromethyl)benzene.

#### Materials:

- 1-ethyl-4-nitro-2-(trifluoromethyl)benzene
- Methanol (MeOH)
- 10% Palladium on activated carbon (Pd/C)
- Hydrogen gas (H<sub>2</sub>)
- Celite or a similar filtration aid

#### Procedure:

- In a suitable reaction vessel, dissolve 1-ethyl-4-nitro-2-(trifluoromethyl)benzene in methanol.
- Add a catalytic amount of 10% Pd/C to the solution.
- Stir the mixture at room temperature under a hydrogen atmosphere (e.g., using a balloon or a hydrogenation apparatus) overnight.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, filter the reaction mixture through a pad of Celite to remove the palladium catalyst.
- Concentrate the filtrate under reduced pressure to remove the methanol.
- Dry the resulting crude product under vacuum to yield **5-ethyl-2-(trifluoromethyl)aniline**.

## Analytical Protocols

#### Purity and Separation:

- High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method can be developed for purity assessment. A C18 column with a mobile phase gradient of acetonitrile and water (with 0.1% trifluoroacetic acid or formic acid) would likely provide good separation. Detection can be performed using a UV detector at a wavelength around 254 nm[5].

- Thin-Layer Chromatography (TLC): For rapid reaction monitoring, TLC can be performed on silica gel plates. A mobile phase consisting of a mixture of hexane and ethyl acetate (e.g., 80:20 v/v) would be a suitable starting point for achieving good separation[5]. Visualization can be done under UV light.

#### Structural Characterization:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR would show characteristic signals for the aromatic protons, the ethyl group's methylene and methyl protons, and the amine protons.
  - $^{13}\text{C}$  NMR would reveal the carbon signals of the benzene ring, the ethyl group, and the trifluoromethyl group (as a quartet due to C-F coupling).
  - $^{19}\text{F}$  NMR is crucial for confirming the presence and chemical environment of the trifluoromethyl group.
- Mass Spectrometry (MS): Mass spectrometry would be used to confirm the molecular weight of the compound. Electron ionization (EI) or electrospray ionization (ESI) techniques can be employed. The mass spectrum would show a molecular ion peak corresponding to the molecular weight of 205.19[3].

## Biological Activity and Applications

The trifluoromethyl group is a key functional group in many pharmaceutical compounds due to its ability to enhance properties such as metabolic stability, lipophilicity, and binding affinity[6]. While no specific biological activity has been reported for **5-ethyl-2-(trifluoromethyl)aniline**, its structural motifs are present in various biologically active molecules.

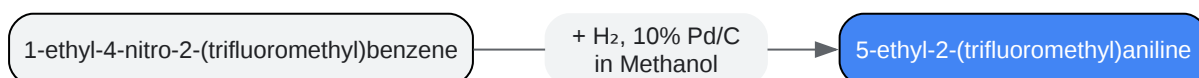
Anilines containing trifluoromethyl groups are important intermediates in the synthesis of:

- Agrochemicals: Herbicides and pesticides.
- Pharmaceuticals: Including anti-inflammatory, anti-cancer, and anti-depressant drugs[6]. For instance, trifluoromethylaniline derivatives are core components of drugs like Celecoxib and Prozac[6].

The specific substitution pattern of **5-ethyl-2-(trifluoromethyl)aniline** makes it a candidate for further chemical modifications to explore its potential in drug discovery programs.

## Visualizations

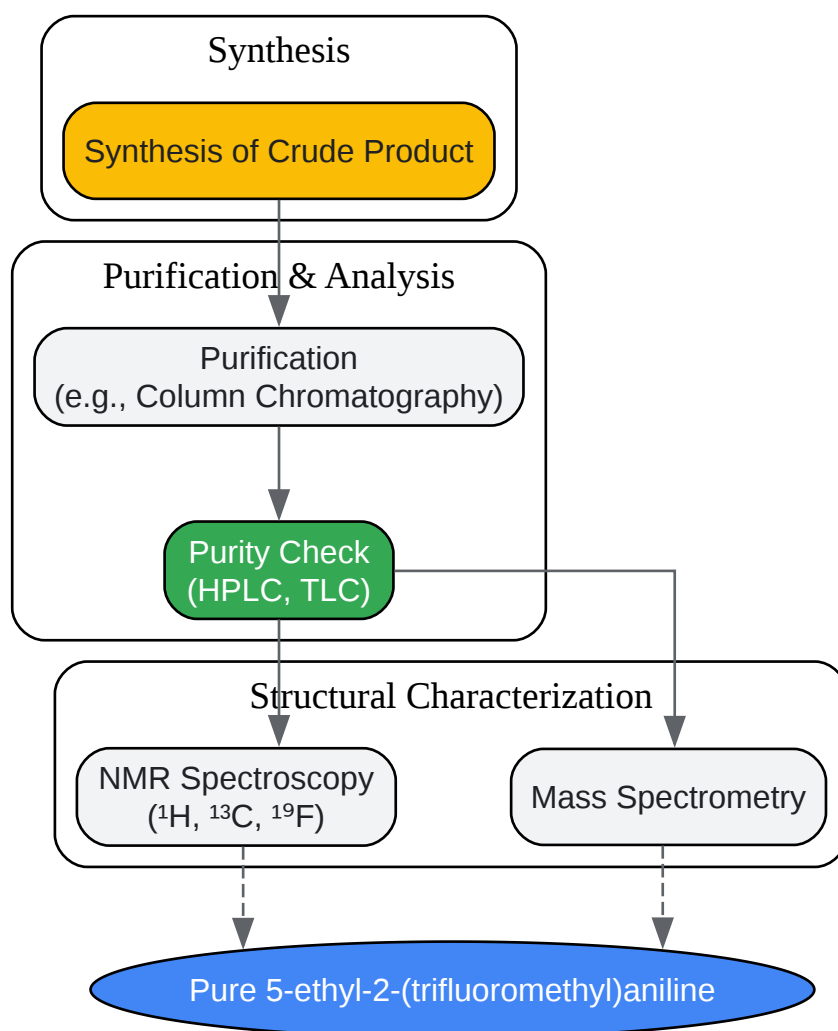
### Synthetic Pathway



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Caption: A plausible synthetic route to **5-ethyl-2-(trifluoromethyl)aniline**.

### Experimental Workflow



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Caption: General workflow for the synthesis, purification, and characterization of **5-ethyl-2-(trifluoromethyl)aniline**.

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